

# solubility and storage conditions for Alloc-Lys(Fmoc)-OH

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## Compound of Interest

Compound Name: Alloc-Lys(Fmoc)-OH

Cat. No.: B613746

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## An In-depth Technical Guide to the Solubility and Storage of Alloc-Lys(Fmoc)-OH

For researchers, scientists, and professionals in drug development, the proper handling of peptide synthesis reagents is paramount to ensure experimental reproducibility and success. This guide provides a comprehensive overview of the solubility and storage conditions for **Alloc-Lys(Fmoc)-OH**, a critical building block in solid-phase peptide synthesis (SPPS).

## Physicochemical Properties

**Alloc-Lys(Fmoc)-OH**, with the chemical name N- $\alpha$ -(9-fluorenylmethyloxycarbonyl)-N- $\epsilon$ -(allyloxycarbonyl)-L-lysine, is a derivative of the amino acid lysine. It features two key protecting groups: the base-labile Fmoc group on the  $\alpha$ -amino group and the orthogonally protected Alloc group on the  $\epsilon$ -amino group of the lysine side chain. This orthogonal protection scheme allows for the selective deprotection and modification of the lysine side chain during peptide synthesis.

## Solubility Profile

**Alloc-Lys(Fmoc)-OH** is generally characterized as a white to off-white or beige powder. Its solubility is a critical factor for its effective use in solution-phase and solid-phase peptide synthesis.

## Qualitative Solubility

The compound exhibits good solubility in a range of polar organic solvents commonly employed in peptide synthesis.<sup>[1][2]</sup> These include:

- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- N-Methyl-2-pyrrolidone (NMP)
- Chloroform
- Dichloromethane (DCM)
- Ethyl acetate
- Acetone<sup>[1][2]</sup>

## Quantitative Solubility Data

Quantitative solubility data is crucial for preparing stock solutions and for optimizing reaction conditions. The available data is summarized in the table below.

Solvent	Concentration	Conditions	Citation
Dimethyl sulfoxide (DMSO)	100 mg/mL (220.99 mM)	Requires ultrasonication. The use of new, anhydrous DMSO is recommended as its hygroscopic nature can impact solubility.	<sup>[3]</sup>
Dimethylformamide (DMF)	1 mmol in 2 mL (~226 mg/mL)	Described as "clearly soluble".	<sup>[4]</sup>

## Recommended Storage Conditions

Proper storage of **Alloc-Lys(Fmoc)-OH** is essential to maintain its chemical integrity and prevent degradation, ensuring reliable performance in peptide synthesis.

## Solid Form (Powder)

For optimal stability, the solid powder should be stored under the following conditions:

Temperature	Duration	Conditions	Citation
-20°C	Long-term (up to 3 years)	Store in a tightly sealed container, protected from light and moisture.	[3]
4°C	Mid-term (up to 2 years)	Store in a tightly sealed container, protected from light and moisture.	[3]
2-8°C	General	Keep in a cool, dry, and well-ventilated place.	[1][2][5]

It is also noted that the compound can be stored at temperatures up to 30°C for shorter periods.[6] For safety, it is classified as a combustible solid.[1][5]

## In-Solvent Storage

When prepared as a stock solution, the stability of **Alloc-Lys(Fmoc)-OH** is reduced. The following storage conditions are recommended for solutions:

Temperature	Duration	Conditions	Citation
-80°C	Up to 6 months	Store in a tightly sealed container.	[3]
-20°C	Up to 1 month	Store in a tightly sealed container.	[3]

## Experimental Protocols

### Protocol for Preparing a Stock Solution in DMSO

This protocol is based on the information provided for achieving a high-concentration stock solution for in vitro studies.<sup>[3]</sup>

Materials:

- **Alloc-Lys(Fmoc)-OH** powder
- Anhydrous, newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **Alloc-Lys(Fmoc)-OH** powder and place it in a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL solution, add 1 mL of DMSO to 100 mg of the powder).
- Tightly cap the vial.
- Place the vial in an ultrasonic bath and sonicate until the powder is completely dissolved. Intermittent heating may also aid dissolution, but care should be taken to avoid degradation.
- If not for immediate use, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Note: For in vivo experiments, it is highly recommended to prepare fresh solutions on the day of use.<sup>[3]</sup>

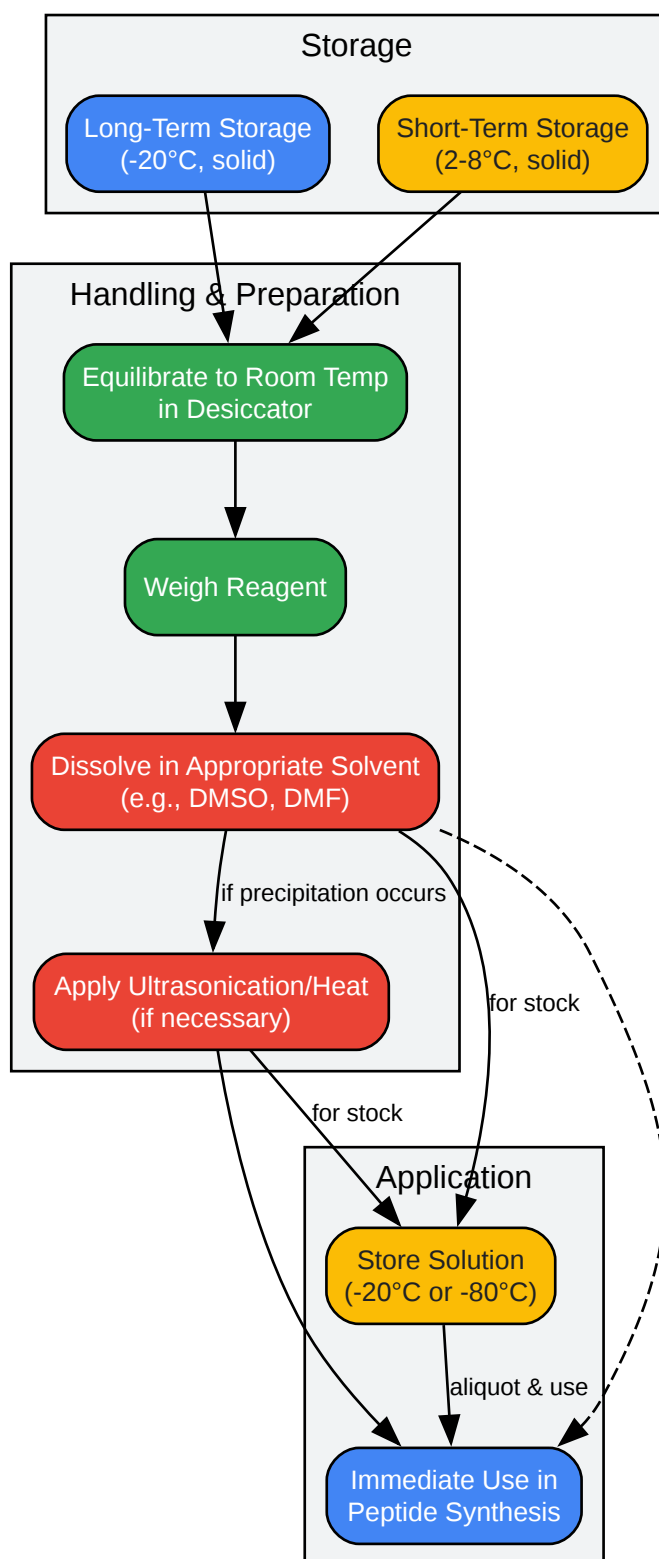
### General Handling Guidelines for Solid Reagent

To prevent degradation from atmospheric moisture, it is crucial to follow proper handling procedures for the solid reagent.

- Before opening, allow the container of **Alloc-Lys(Fmoc)-OH** to warm to room temperature in a desiccator. This prevents condensation of moisture onto the cold powder.
- Once at room temperature, open the container and quickly weigh the desired amount of the reagent in a low-humidity environment if possible.
- Reseal the container tightly immediately after use. Purging the container with an inert gas like argon or nitrogen before sealing can further enhance stability.
- Return the container to the recommended storage temperature.

## Logical Workflow for Handling and Use

The following diagram illustrates the recommended workflow from storage to experimental use, emphasizing key decision points for maintaining the quality of **Alloc-Lys(Fmoc)-OH**.



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Caption: Workflow for **Alloc-Lys(Fmoc)-OH** Handling.

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